

# An In-depth Technical Guide on the Physical Properties of 4,5-Dimethyldecanal

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## Compound of Interest

Compound Name: 4,5-Dimethyldecanal

Cat. No.: B15416300

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Disclaimer: Experimental physical property data for **4,5-Dimethyldecanal** is not readily available in public scientific databases. This guide provides a comprehensive overview of the predicted properties of **4,5-Dimethyldecanal** and presents experimentally determined or estimated data for its close structural analogues, 4,5-dimethyldecane and 4,8-dimethyldecanal, to serve as a reference for researchers, scientists, and drug development professionals.

## Introduction

**4,5-Dimethyldecanal** is a branched-chain aliphatic aldehyde. Its molecular structure, consisting of a ten-carbon chain with methyl groups at the 4th and 5th positions and a terminal aldehyde group, dictates its physicochemical properties. These properties are crucial for its behavior in various chemical and biological systems, influencing factors such as volatility, solubility, and reactivity. Due to the limited availability of experimental data for **4,5-Dimethyldecanal**, this document leverages data from its close analogues, 4,5-dimethyldecane (the corresponding alkane) and 4,8-dimethyldecanal (an isomeric aldehyde), to provide a comparative analysis.

## Comparative Physical Properties

The following table summarizes the available quantitative data for **4,5-Dimethyldecanal** and its analogues. It is important to note that the properties for **4,5-Dimethyldecanal** are predicted, while the data for the analogues are a mix of experimental and estimated values.

Property	4,5-Dimethyldecanal (Predicted)	4,5-Dimethyldecane (Analogue)	4,8-Dimethyldecanal (Analogue)
Molecular Formula	C <sub>12</sub> H <sub>24</sub> O	C <sub>12</sub> H <sub>26</sub>	C <sub>12</sub> H <sub>24</sub> O
Molecular Weight	184.32 g/mol	170.33 g/mol [1]	184.32 g/mol [2][3]
CAS Number	Not Found	17312-46-8[1][4]	75983-36-7[2]
Boiling Point	No Data	No Experimental Data Found	235.5 °C at 760 mmHg[5]
Melting Point	No Data	-50.8 °C (estimate)[6]	No Data
Density	No Data	No Experimental Data Found	0.82 g/cm <sup>3</sup> [5]
Refractive Index	No Data	No Experimental Data Found	1.427[5]
Solubility	No Data	Insoluble in water[7]	Limited solubility in water; soluble in polar organic solvents like ethanol and diethyl ether[2]

## Experimental Protocols

The following are detailed methodologies for the experimental determination of key physical properties of liquid organic compounds like **4,5-Dimethyldecanal** and its analogues.

### 3.1. Boiling Point Determination (Capillary Method using Thiele Tube)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

- Apparatus: Thiele tube, thermometer, small test tube (fusion tube), capillary tube (sealed at one end), heating mantle or Bunsen burner, and a suitable bath liquid (e.g., mineral oil).
- Procedure:

- A small amount of the liquid sample is placed in the fusion tube.
- The capillary tube, with its sealed end uppermost, is placed inside the fusion tube containing the sample.
- The fusion tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level.
- The assembly is clamped inside a Thiele tube containing the bath liquid, ensuring the heat is distributed evenly.
- The Thiele tube is heated gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is stopped, and the bath is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.<sup>[3][4][8]</sup>

### 3.2. Density Measurement (Digital Density Meter)

Density is the mass per unit volume of a substance. The use of a digital density meter is a modern and accurate method.

- Apparatus: A digital density meter based on the oscillating U-tube principle.
- Procedure:
  - The instrument is calibrated using a standard of known density, typically dry air and distilled water.
  - The sample is injected into the measuring cell (the oscillating U-tube), ensuring no air bubbles are present.
  - The instrument measures the change in the oscillation frequency of the U-tube caused by the mass of the sample.

- This frequency change is used to calculate the density of the sample, which is then displayed. This method is in accordance with standards such as ASTM D4052.[1][5][9]

### 3.3. Refractive Index Measurement (Abbe Refractometer)

The refractive index is a dimensionless number that describes how fast light travels through a material.

- Apparatus: Abbe refractometer, a monochromatic light source (e.g., sodium lamp), and a constant temperature water bath.
- Procedure:
  - The refractometer is calibrated using a standard with a known refractive index, such as distilled water.
  - A few drops of the liquid sample are placed on the surface of the measuring prism.
  - The prisms are closed and the temperature is allowed to stabilize, typically to 20°C, by circulating water from the water bath.
  - The light source is positioned to illuminate the prisms.
  - While looking through the eyepiece, the measurement knob is adjusted until the boundary line between the light and dark fields is sharp and coincides with the crosshairs.
  - The refractive index is then read directly from the instrument's scale.[2]

### 3.4. Solubility Determination

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution.

- Apparatus: Test tubes, vortex mixer (optional), and a set of solvents.
- Procedure:
  - A small, measured amount of the solute (e.g., 25 mg) is placed in a test tube.

- A small volume of the solvent (e.g., 0.75 mL) is added in portions.
- After each addition, the test tube is vigorously shaken or vortexed.
- The substance is considered soluble if it completely dissolves to form a clear solution. If the substance does not dissolve, it is considered insoluble. The process can be repeated with different solvents to determine the solubility profile.[\[6\]](#)[\[10\]](#)

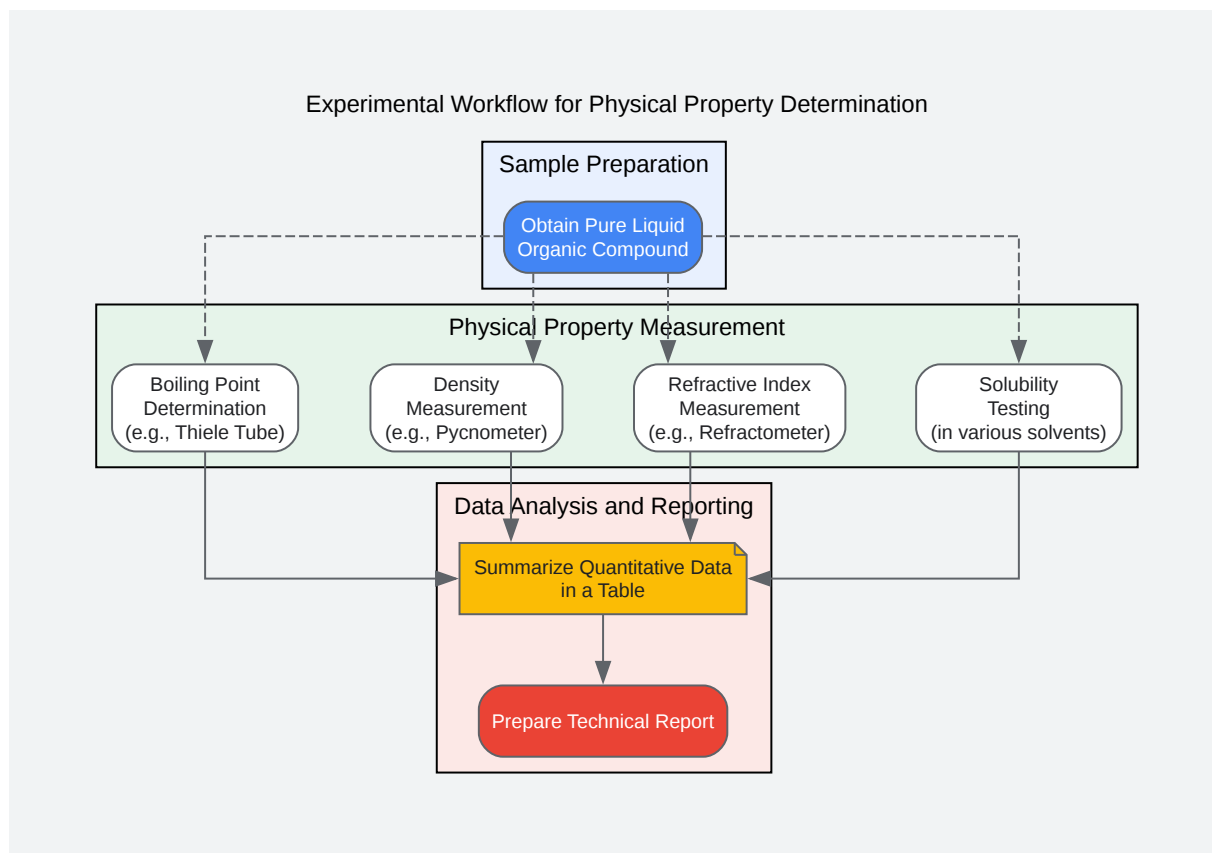
## Biological Context and Signaling Pathways

While specific signaling pathways for **4,5-Dimethyldecanal** have not been identified, the biological activities of related long-chain aliphatic aldehydes and branched-chain alkanes can provide some context.

Long-chain aliphatic aldehydes are known to be involved in various metabolic processes. Some have demonstrated antimicrobial activity against human pathogens.[\[11\]](#) They are produced during the catabolism of lipids such as fatty alcohols and sphingolipids.[\[12\]](#) However, aldehydes are also known to be cytotoxic and can affect the function of DNA and proteins if their levels are not properly regulated within cells.[\[13\]](#)

Branched-chain alkanes, on the other hand, are generally less biologically active and are primarily components of lipids and waxes. They do not typically participate directly in cell signaling. It is important to distinguish them from branched-chain amino acids (BCAAs), which are well-known to be involved in stimulating protein synthesis through the mTOR signaling pathway.[\[14\]](#)

The following diagram illustrates a generalized workflow for the physical characterization of a liquid organic compound.



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Caption: A flowchart of the experimental workflow.

## Conclusion

This technical guide provides a summary of the known and predicted physical properties of **4,5-Dimethyldecanal**, supplemented with data from its close analogues, 4,5-dimethyldecane and 4,8-dimethyldecanal. The inclusion of detailed, standard experimental protocols offers a practical framework for researchers to determine these properties in their own laboratories. While the direct biological role of **4,5-Dimethyldecanal** is not yet elucidated, the context provided by related compounds suggests potential areas for future investigation. The lack of

extensive experimental data highlights an opportunity for further research into the physicochemical characteristics of this and other branched-chain aldehydes.

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